

# Fmoc-N-amido-PEG5-azide safety data sheet (SDS)

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## Compound of Interest

Compound Name: *Fmoc-N-amido-PEG5-azide*

Cat. No.: *B15145495*

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An in-depth guide on the safety and handling of **Fmoc-N-amido-PEG5-azide** for researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a formal Safety Data Sheet (SDS) and a thorough risk assessment should be conducted before handling this chemical. The information herein is compiled from publicly available data for **Fmoc-N-amido-PEG5-azide** and structurally related compounds.

## Introduction

**Fmoc-N-amido-PEG5-azide** is a polyethylene glycol (PEG)-based linker molecule commonly employed in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1][2] Its utility in bioconjugation, specifically through "click chemistry," makes it a valuable tool in drug discovery and development.[1][2] The Fmoc-protecting group allows for controlled, stepwise synthesis, while the azide moiety facilitates conjugation to alkyne-containing molecules. This guide provides a summary of the available safety and handling information for this compound.

## Hazard Identification and Safety Summary

While a comprehensive, publicly available SDS for **Fmoc-N-amido-PEG5-azide** is not available, information from suppliers of this and similar PEG-azide compounds suggests that it is generally not classified as a hazardous chemical.[3] However, as with any research

chemical, it should be handled with care by qualified individuals. A common warning for similar products is that they are for research use only and not for human or veterinary use.

## Physical and Chemical Properties

Specific quantitative physical and chemical properties for **Fmoc-N-amido-PEG5-azide** are not readily available in the public domain. The table below summarizes the available information for this and closely related compounds.

Property	Value	Notes
Appearance	Transparent, oil-free liquid	Based on a similar compound (Fmoc-N-Amido-PEG2-Azide).
Solubility	Soluble in aqueous solutions and most organic solvents	Based on a similar compound (Fmoc-N-Amido-PEG2-Azide). <a href="#">[4]</a>
Molecular Weight	Approximately 531.6 g/mol	For the related compound Fmoc-N-amido-PEG5-acid. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Density	1.132 g/cm <sup>3</sup>	For the related compound Azido-PEG5-azide. <a href="#">[8]</a>

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Parameter	Recommendation	Source
Short-term Storage	0 - 4 °C for days to weeks	[5]
Long-term Storage	-20 °C for months to years	[5]
Handling	Should be handled by, or under the close supervision of, those properly qualified in the handling and use of potentially hazardous chemicals. Use in a chemical fume hood.	[3]
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, safety goggles, and a lab coat.	[3]
Other Precautions	Store in a dry, dark environment. Avoid frequent freeze-thaw cycles.	[4][5]

## First-Aid Measures

The following are general first-aid recommendations for handling chemicals of this nature.

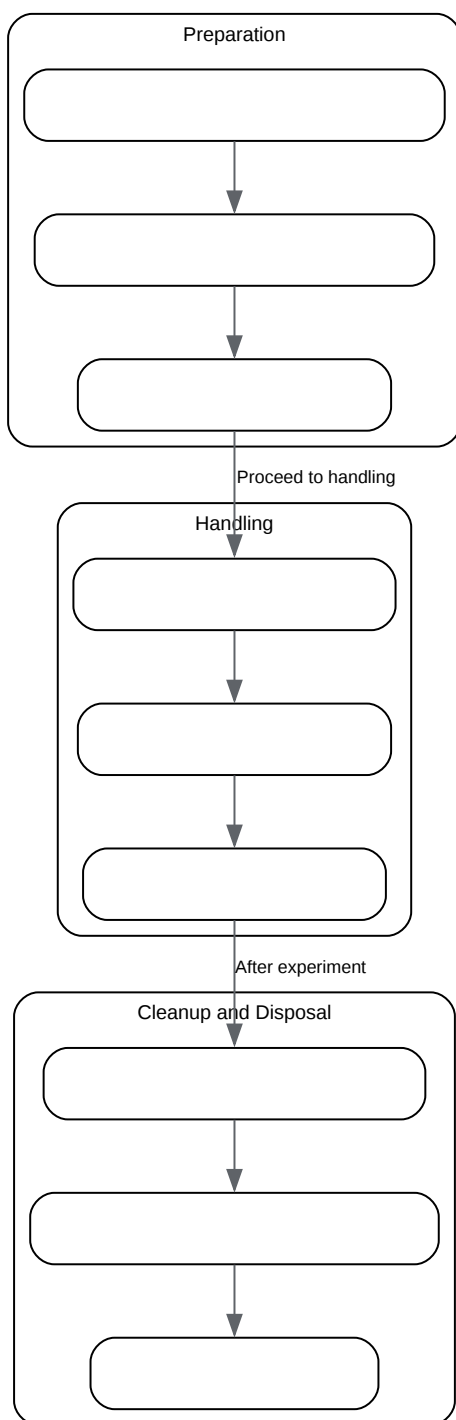
Exposure Route	First-Aid Measure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.
Skin Contact	Immediately wash off with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a doctor.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a doctor.

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the safety and toxicological assessment of **Fmoc-N-amido-PEG5-azide** are not publicly available. Similarly, information regarding specific signaling pathways affected by this compound is not available in the context of a standard safety data sheet. This level of detail is typically generated during in-depth toxicological studies which may not have been performed or publicly disclosed for this specific research chemical.

## Safe Handling Workflow

The following diagram illustrates a generalized workflow for the safe handling of a chemical powder like **Fmoc-N-amido-PEG5-azide** in a laboratory setting.



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Caption: A generalized workflow for the safe handling of a chemical reagent.

## Conclusion

**Fmoc-N-amido-PEG5-azide** is a valuable research tool. While it is not classified as a hazardous material, it should be handled with the appropriate precautions in a laboratory setting. This includes the use of personal protective equipment and a chemical fume hood. Adherence to the storage and handling guidelines will help ensure the safety of researchers and the integrity of the compound.

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